

# Spectroscopic data of 3,5-Dichloro-2-iodophenol

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## Compound of Interest

Compound Name: 3,5-Dichloro-2-iodophenol

CAS No.: 1028332-19-5

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An In-Depth Technical Guide to the Spectroscopic Data of **3,5-Dichloro-2-iodophenol**

## Introduction

**3,5-Dichloro-2-iodophenol** is a halogenated aromatic compound with significant potential in synthetic chemistry, serving as a versatile building block for the synthesis of more complex molecules in the pharmaceutical and materials science sectors. Its utility stems from the distinct reactivity of its three halogen substituents and the phenolic hydroxyl group. A thorough understanding of its spectroscopic properties is paramount for researchers to verify its identity, assess its purity, and predict its behavior in chemical reactions. This guide provides a comprehensive analysis of the expected spectroscopic data for **3,5-Dichloro-2-iodophenol**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy. In the absence of readily available experimental spectra for this specific compound, this guide will leverage data from analogous compounds and fundamental spectroscopic principles to provide a robust interpretation.

## Molecular Structure and Key Features

The structure of **3,5-Dichloro-2-iodophenol**, with the IUPAC numbering scheme, is presented below. The key features influencing its spectroscopic properties are the electron-donating

hydroxyl group and the electron-withdrawing halogen atoms, which create a unique electronic environment on the aromatic ring.

Caption: Molecular structure of **3,5-Dichloro-2-iodophenol** with IUPAC numbering.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **3,5-Dichloro-2-iodophenol** are discussed below, with chemical shifts estimated based on analogous compounds such as 3,5-dichlorophenol and 2-iodophenol.

### $^1\text{H}$ NMR Spectroscopy

The  $^1\text{H}$  NMR spectrum of **3,5-Dichloro-2-iodophenol** is expected to show three distinct signals: one for the phenolic proton and two for the aromatic protons.

Predicted  $^1\text{H}$  NMR Data

| Chemical Shift ( $\delta$ , ppm) | Multiplicity    | Integration | Assignment |
|----------------------------------|-----------------|-------------|------------|
| ~ 5.0 - 6.0                      | Singlet (broad) | 1H          | O-H        |
| ~ 7.0 - 7.2                      | Doublet         | 1H          | H-6        |
| ~ 7.3 - 7.5                      | Doublet         | 1H          | H-4        |

Interpretation:

- Phenolic Proton (O-H): The chemical shift of the phenolic proton can vary depending on the solvent, concentration, and temperature. It is expected to appear as a broad singlet.
- Aromatic Protons (H-4 and H-6): The two aromatic protons, H-4 and H-6, are in different chemical environments and are expected to appear as doublets due to coupling with each other (meta-coupling,  $J \approx 2\text{-}3\text{ Hz}$ ). The electron-withdrawing iodine at C-2 will deshield the adjacent H-6, likely causing it to appear at a slightly lower field compared to H-4. The chlorine atoms at C-3 and C-5 will also influence the chemical shifts of the neighboring

protons. For comparison, the aromatic protons in 3,5-dichlorophenol appear at around 6.88 and 7.05 ppm.<sup>[1]</sup> The presence of the bulky iodine atom at the ortho position to the hydroxyl group may cause some conformational preference, which could also affect the chemical shifts.

## <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum is predicted to show six distinct signals for the six aromatic carbons.

### Predicted <sup>13</sup>C NMR Data

| Chemical Shift (δ, ppm) | Assignment |
|-------------------------|------------|
| ~ 150 - 155             | C-1 (C-OH) |
| ~ 90 - 95               | C-2 (C-I)  |
| ~ 135 - 140             | C-3 (C-Cl) |
| ~ 120 - 125             | C-4        |
| ~ 130 - 135             | C-5 (C-Cl) |
| ~ 115 - 120             | C-6        |

### Interpretation:

- C-1 (C-OH): The carbon attached to the hydroxyl group is expected to be the most deshielded among the protonated carbons, appearing at the lowest field.
- C-2 (C-I): The carbon bearing the iodine atom is expected to show a significantly upfield shift due to the "heavy atom effect" of iodine. This is a characteristic feature in the <sup>13</sup>C NMR of iodo-aromatic compounds. For instance, in 3-iodophenol, the carbon attached to iodine resonates at around 94 ppm.
- C-3 and C-5 (C-Cl): The carbons attached to the chlorine atoms will be deshielded and are expected to appear at a lower field.

- C-4 and C-6: These protonated carbons will have chemical shifts influenced by the surrounding substituents.

## Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The key vibrational modes for **3,5-Dichloro-2-iodophenol** are associated with the O-H, C-O, C-H, and C-X (X = Cl, I) bonds, as well as the aromatic C=C bonds.

### Predicted IR Absorption Bands

| Wavenumber (cm <sup>-1</sup> ) | Functional Group Assignment |
|--------------------------------|-----------------------------|
| ~ 3200 - 3600 (broad)          | O-H stretch (phenolic)      |
| ~ 3000 - 3100                  | C-H stretch (aromatic)      |
| ~ 1550 - 1600                  | C=C stretch (aromatic ring) |
| ~ 1450 - 1500                  | C=C stretch (aromatic ring) |
| ~ 1200 - 1300                  | C-O stretch (phenolic)      |
| ~ 1100 - 1200                  | C-H in-plane bending        |
| ~ 800 - 900                    | C-H out-of-plane bending    |
| ~ 600 - 800                    | C-Cl stretch                |
| ~ 500 - 600                    | C-I stretch                 |

### Interpretation:

- O-H Stretch: A broad and strong absorption band in the region of 3200-3600 cm<sup>-1</sup> is characteristic of the O-H stretching vibration of a phenolic hydroxyl group, with the broadening due to hydrogen bonding.
- Aromatic C-H Stretch: Weak to medium bands above 3000 cm<sup>-1</sup> are indicative of the C-H stretching vibrations of the aromatic ring.

- Aromatic C=C Stretch: Two or three bands of variable intensity in the 1450-1600  $\text{cm}^{-1}$  region are characteristic of the C=C stretching vibrations within the aromatic ring.
- C-O Stretch: The C-O stretching of the phenol is expected to appear in the 1200-1300  $\text{cm}^{-1}$  region.
- C-X Stretches: The carbon-halogen stretching vibrations occur at lower frequencies. The C-Cl stretch is typically found in the 600-800  $\text{cm}^{-1}$  range, while the C-I stretch is expected at an even lower frequency, around 500-600  $\text{cm}^{-1}$ .

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **3,5-Dichloro-2-iodophenol**, the mass spectrum is expected to show a prominent molecular ion peak and characteristic isotopic patterns due to the presence of chlorine and iodine.

### Predicted Mass Spectrometry Data

| m/z           | Ion              | Notes                                                                           |
|---------------|------------------|---------------------------------------------------------------------------------|
| 288, 290, 292 | $[M]^+$          | Molecular ion peak with characteristic isotopic pattern for two chlorine atoms. |
| 161, 163, 165 | $[M - I]^+$      | Loss of an iodine radical.                                                      |
| 126, 128      | $[M - I - Cl]^+$ | Subsequent loss of a chlorine radical.                                          |

### Interpretation:

- Molecular Ion ( $[M]^+$ ): The molecular weight of **3,5-Dichloro-2-iodophenol** is 288.9 g/mol [\[2\]](#). The molecular ion peak will appear as a cluster of peaks due to the isotopes of chlorine ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$ ). The relative intensities of the M, M+2, and M+4 peaks will be approximately in the ratio of 9:6:1.

- **Fragmentation Pattern:** The C-I bond is the weakest, so a major fragmentation pathway is expected to be the loss of an iodine radical, leading to a significant peak at  $m/z$  161 (for the species with two  $^{35}\text{Cl}$  atoms). Subsequent fragmentation may involve the loss of a chlorine atom or other rearrangements.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The absorption maxima ( $\lambda_{\text{max}}$ ) for **3,5-Dichloro-2-iodophenol** will be influenced by the hydroxyl group and the halogen substituents on the benzene ring.

### Predicted UV-Vis Absorption Data

| $\lambda_{\text{max}}$ (nm) | Solvent        | Electronic Transition |
|-----------------------------|----------------|-----------------------|
| ~ 270 - 280                 | Ethanol/Hexane | $\pi \rightarrow \pi$ |
| ~ 220 - 230                 | Ethanol/Hexane | $\pi \rightarrow \pi$ |

### Interpretation:

Phenol itself exhibits two absorption bands around 210 and 270 nm in a non-polar solvent.[3] The presence of halogen substituents can cause a bathochromic (red) shift in these absorptions. The hydroxyl group is an auxochrome, which also influences the position and intensity of the absorption bands. The spectrum of 3,5-dichlorophenol shows absorption maxima around 278 and 286 nm.[4] It is expected that **3,5-Dichloro-2-iodophenol** will have a similar UV-Vis spectrum, with  $\lambda_{\text{max}}$  values in the 270-290 nm range. The fine vibrational structure often observed in the UV spectra of aromatic compounds may also be present.[5]

## Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data discussed in this guide.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:**

- For  $^1\text{H}$  NMR, dissolve 5-10 mg of **3,5-Dichloro-2-iodophenol** in approximately 0.6 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ , Acetone- $\text{d}_6$ , DMSO- $\text{d}_6$ ).
- For  $^{13}\text{C}$  NMR, a more concentrated sample (20-50 mg) is recommended.
- Add a small amount of tetramethylsilane (TMS) as an internal standard ( $\delta = 0.00$  ppm).
- Transfer the solution to a 5 mm NMR tube.
- Instrumentation:
  - Acquire the spectra on a 300 MHz or higher field NMR spectrometer.
- $^1\text{H}$  NMR Acquisition:
  - Use a standard single-pulse experiment.
  - Optimize the spectral width, acquisition time, and relaxation delay.
  - Process the data with Fourier transformation, phasing, and baseline correction.
- $^{13}\text{C}$  NMR Acquisition:
  - Use a proton-decoupled pulse sequence to obtain a spectrum with single lines for each carbon.
  - A larger number of scans will be required to achieve an adequate signal-to-noise ratio compared to  $^1\text{H}$  NMR.

## Infrared (IR) Spectroscopy

- Sample Preparation:
  - KBr Pellet: Mix a small amount of the solid sample with dry potassium bromide (KBr) powder and press it into a thin, transparent pellet.
  - ATR (Attenuated Total Reflectance): Place a small amount of the solid sample directly on the ATR crystal.

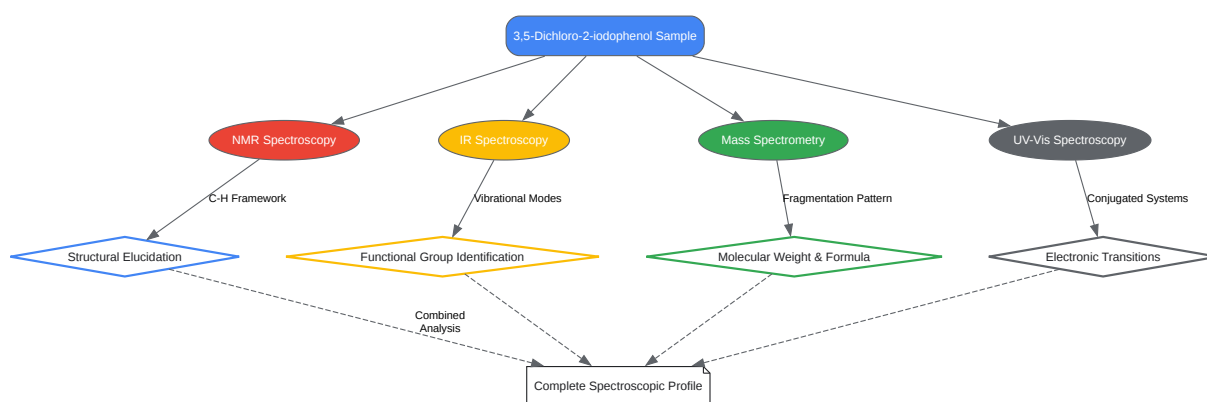
- Instrumentation:
  - Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment (or clean ATR crystal).
  - Record the sample spectrum.
  - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

## Mass Spectrometry (MS)

- Sample Introduction:
  - Introduce the sample into the mass spectrometer via a suitable method, such as direct insertion probe (for solid samples) or gas chromatography (GC-MS) for volatile compounds.
- Ionization:
  - Use Electron Ionization (EI) at 70 eV to induce fragmentation and create a characteristic mass spectrum.
  - Alternatively, a soft ionization technique like Electrospray Ionization (ESI) or Chemical Ionization (CI) can be used to emphasize the molecular ion peak.
- Mass Analysis:
  - Separate the ions based on their mass-to-charge ratio ( $m/z$ ) using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection:
  - Detect the ions and generate the mass spectrum.

## UV-Vis Spectroscopy

- Sample Preparation:
  - Prepare a dilute solution of **3,5-Dichloro-2-iodophenol** in a UV-transparent solvent (e.g., ethanol, hexane, or acetonitrile).
  - The concentration should be adjusted to give a maximum absorbance in the range of 0.1 to 1.0.
- Instrumentation:
  - Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition:
  - Fill a cuvette with the pure solvent to be used as a reference.
  - Fill a matched cuvette with the sample solution.
  - Scan a range of wavelengths (e.g., 200-400 nm) to obtain the absorption spectrum.



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Caption: Workflow for the comprehensive spectroscopic analysis of **3,5-Dichloro-2-iodophenol**.

## Conclusion

This technical guide provides a detailed prediction and interpretation of the  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, Mass Spectrometry, and UV-Vis data for **3,5-Dichloro-2-iodophenol**. By drawing upon the spectroscopic principles and data from analogous compounds, a comprehensive spectroscopic profile has been constructed. This information is invaluable for researchers working with this compound, enabling them to confirm its structure, assess its purity, and understand its electronic properties. The provided experimental protocols offer a standardized approach for obtaining high-quality spectroscopic data.

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